

# comparing the toxicity profile of SR94 with similar compounds

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SR94

Cat. No.: B10802332

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## Unable to Identify Compound "SR94"

Our comprehensive search for the chemical compound "**SR94**" did not yield any specific results corresponding to a known molecule in the context of drug development or chemical research. The search results were predominantly associated with "State Route 94," a highway in California, and a molar mass calculation for a cluster of 94 strontium atoms (**Sr94**), which is not a defined chemical compound.

To proceed with a comparative analysis of the toxicity profile of "**SR94**" and similar compounds, a more specific and recognized chemical identifier is required. This could include:

- A common or trade name: A name used in publications or by a manufacturer.
- A chemical formula: e.g.,  $C_{10}H_{12}N_2O_5$
- A CAS Registry Number: A unique numerical identifier assigned by the Chemical Abstracts Service.
- An InChI or SMILES string: Text-based representations of the molecular structure.

Without a definitive identification of "**SR94**," it is not possible to determine its chemical structure, mechanism of action, or to identify structurally or functionally similar compounds for a comparative toxicity analysis.

We recommend that researchers, scientists, and drug development professionals provide a standard chemical identifier to ensure accurate and relevant information can be retrieved and analyzed. Once a specific compound is identified, a thorough comparison guide can be developed, including:

- Tabulated quantitative toxicity data.
- Detailed experimental methodologies.
- Visualizations of relevant signaling pathways and experimental workflows.

We are prepared to generate the requested comparison guide upon receiving a valid identifier for the compound of interest.

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